

Proper Disposal Procedures for Apiezon N Grease

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Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

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Apiezon N is a silicone- and halogen-free hydrocarbon grease widely used for cryogenic and high-vacuum applications.[1] According to safety data sheets, **Apiezon N** is not classified as a hazardous product, which simplifies its disposal.[2][3][4] However, all waste materials must be managed in accordance with local and national regulations.[5][6] Adherence to proper disposal protocols is essential for maintaining laboratory safety and environmental compliance.

Immediate Safety and Handling for Disposal

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn. While **Apiezon N** does not require special handling precautions, it is recommended to wear gloves and safety glasses to avoid skin contact and potential eye irritation.[2][3] In case of a spill, the grease can be wiped from surfaces with a clean, lint-free cloth.[5][7] Spilled product presents a slip hazard.[3][5]

Step-by-Step Disposal Protocol

1. Waste Identification and Collection:

- Collect used or unwanted **Apiezon N** grease and any materials heavily contaminated with it (e.g., wipes, gloves) in a dedicated, sealed waste container.
- Label the container clearly as "Non-hazardous Hydrocarbon Grease Waste" or as required by your institution's waste management plan.

- Do not mix **Apiezon N** waste with other chemical waste streams unless permitted by your environmental health and safety (EHS) department.

2. Cleaning and Decontamination of Labware:

- For residual grease on labware or surfaces, wipe off the excess with a cloth.[\[7\]](#)
- Wash remaining residues with warm soapy water or a suitable solvent.[\[1\]](#)[\[5\]](#)
- Recommended solvents include aromatic hydrocarbons like toluene or xylene. For a more environmentally friendly option, limonene can be used.[\[1\]](#)[\[7\]](#)
- Note: **Apiezon N** is not soluble in alcohols (e.g., ethanol, IPA) or ketones (e.g., acetone), so these should not be used for cleaning.[\[1\]](#)[\[7\]](#)

3. Disposal of Empty Containers:

- Empty **Apiezon N** tubes or containers should be disposed of following institutional guidelines.
- They may be considered non-hazardous waste. For example, a European waste code for packaging contaminated with non-hazardous substances is 15-01-02.[\[5\]](#)
- Contaminated packaging should be sent to an approved waste handling site for recycling or disposal.[\[5\]](#)

4. Final Disposal of Collected Waste:

- The primary disposal route for **Apiezon N** waste is through a licensed waste management contractor.
- Consult your institution's EHS department to determine the correct disposal pathway.
- Acceptable disposal methods, subject to local regulations, include:
 - Incineration: This is a commonly recommended method for hydrocarbon-based materials.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

- Reclamation: Unused product may be eligible for return and reclamation.[3][4][5][6]
- Landfill: If permitted, disposal in a designated industrial waste landfill may be an option.

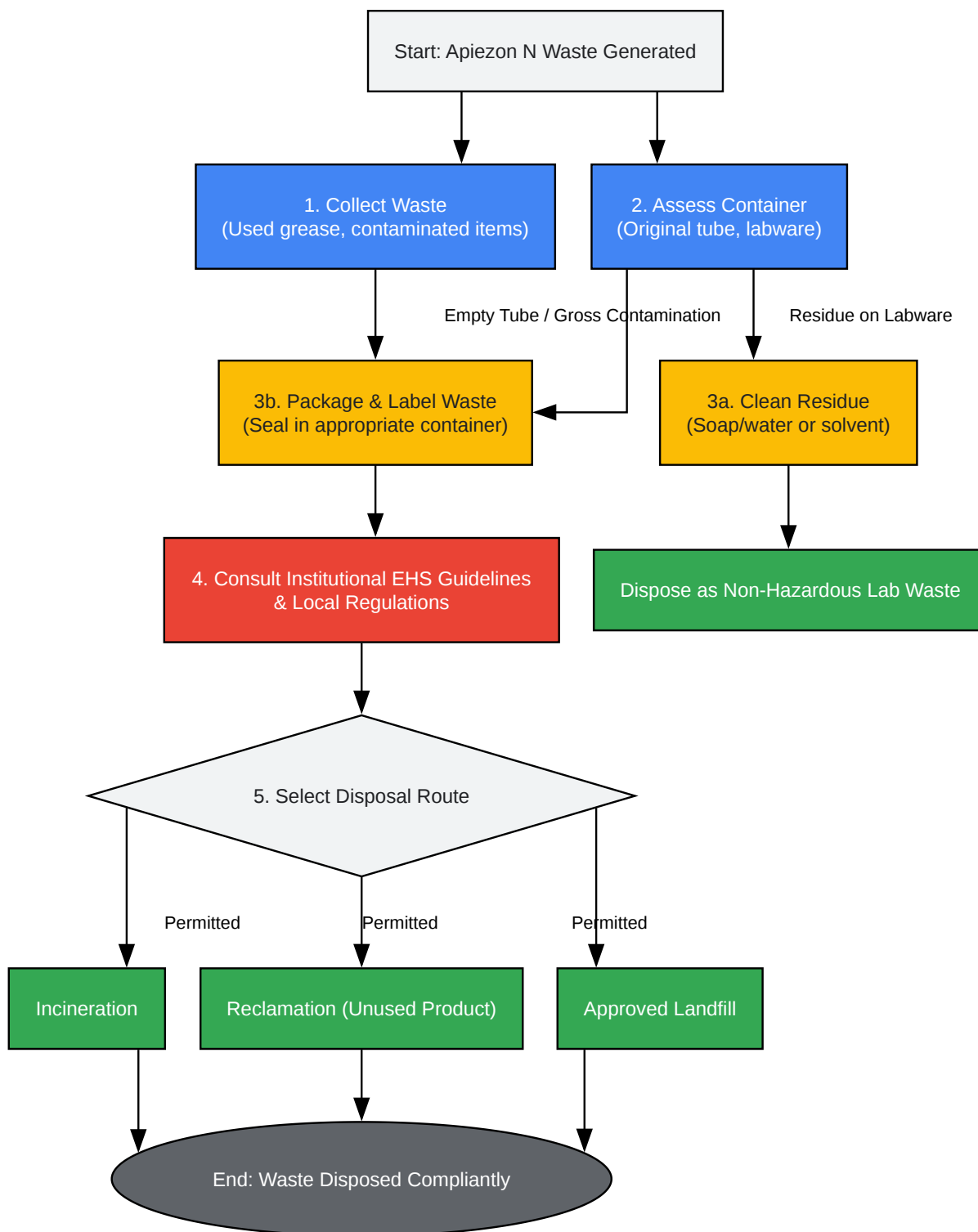
Summary of Disposal and Safety Information

The following table summarizes key data relevant to the handling and disposal of **Apiezon N** grease.

Property/Parameter	Value / Guideline	Citation
Hazard Classification	Not classified as hazardous for transport or under EC criteria.	[2][3][4][6]
Primary Disposal Method	In accordance with local and national regulations via a licensed contractor.	[2][5][6]
Acceptable Disposal Options	Incineration, Reclamation (for unused product).	[3][4][5][6]
Spill Cleanup	Wipe up and clean residue with warm soapy water or hydrocarbon solvent.	[5][7]
Recommended Cleaning Solvents	Toluene, Xylene, Limonene.	[1][7]
Unsuitable Cleaning Solvents	Alcohols (Ethanol, IPA), Ketones (Acetone, MEK).	[1][7]
Empty Packaging Waste Code (Example)	15-01-02 (EU: packaging with non-hazardous residues).	[5]

Disposal Workflow

The logical flow for the proper disposal of **Apiezon N** can be visualized as a series of procedural steps, from initial waste generation to final disposition.



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Apiezon N Disposal Decision Workflow

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